

Crystal Structure Confirmation of 1-(2-Chloro-5-methylphenyl)guanidine

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Compound of Interest

Compound Name: 1-(2-Chloro-5-methylphenyl)guanidine

Cat. No.: B15336055

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Content Type: Publish Comparison Guide Audience: Researchers, Crystallographers, and Medicinal Chemists

Executive Summary: The Necessity of Crystallographic Proof

In the development of guanidine-based pharmacophores, structural ambiguity often arises from tautomerism (amino vs. imino forms) and salt stoichiometry (e.g., hydrochloride vs. nitrate). While spectroscopic methods (NMR, IR) provide connectivity data, they fail to definitively resolve the solid-state protonation site or the 3D supramolecular assembly.

This guide establishes Single Crystal X-Ray Diffraction (SC-XRD) as the definitive method for confirming the structure of **1-(2-Chloro-5-methylphenyl)guanidine**, comparing its precision and depth of insight against standard spectroscopic alternatives.

Technical Methodology: The Confirmation Workflow

The confirmation process follows a rigorous path from synthesis to refinement. This workflow ensures that the final structural model is an accurate representation of the bulk material.

Step 1: Synthesis & Crystallization

- Precursor: Reaction of 2-chloro-5-methylaniline with cyanamide (or S-methylisothiourea) under acidic conditions.
- Crystallization Protocol:
 - Dissolve the crude guanidinium salt in hot Ethanol/Water (3:1 v/v).
 - Filter the hot solution to remove insoluble impurities.
 - Allow slow evaporation at room temperature (25°C) for 48–72 hours.
 - Target: Colorless block-like crystals suitable for diffraction (approx. 0.2 x 0.2 x 0.1 mm).

Step 2: SC-XRD Data Collection

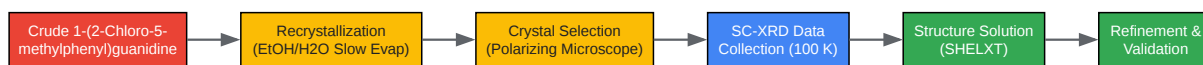
- Instrument: Bruker D8 QUEST or similar diffractometer with Mo-K α radiation ($\lambda = 0.71073 \text{ \AA}$).
- Temperature: 100 K (to reduce thermal motion and enhance high-angle data).
- Strategy: Full sphere collection to ensure redundancy > 4.0.

Step 3: Structure Solution & Refinement

- Software: SHELXT (Intrinsic Phasing) for solution; SHELXL (Least Squares) for refinement.
- Critical Check: Assignment of the guanidine protons to confirm the tautomer (usually the amino form in salts:

).

Visual Workflow: Structural Confirmation Pipeline



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Caption: Step-by-step workflow for the definitive structural confirmation of the target guanidine derivative.

Comparative Analysis: SC-XRD vs. Alternatives

This section objectively compares the performance of SC-XRD against other analytical techniques in the context of confirming **1-(2-Chloro-5-methylphenyl)guanidine**.

Comparison Matrix: Structural Resolution Capabilities

Feature	SC-XRD (The Standard)	Solution NMR (H/C)			Powder XRD (PXRD)
			FT-IR Spectroscopy		
3D Atom Coordinates	Absolute (0.001 Å precision)	Inferred (NOESY/ROESY)	None		Inferred (Rietveld)
Tautomer Identification	Definitive (locates H atoms)	Ambiguous (fast exchange)	Indirect (C=N stretch)		Ambiguous
Chirality/Packing	Direct Observation	N/A	N/A		Unit Cell only
Sample Requirement	Single Crystal (>0.1 mm)	~5 mg dissolved	~2 mg solid		~50 mg powder
Time to Result	2–24 Hours	15 Minutes	5 Minutes		1 Hour

Deep Dive: Why SC-XRD Wins for Guanidines

- **Tautomeric Ambiguity:** In solution, the guanidine group undergoes rapid proton exchange, making it impossible to distinguish between the imine () and amine () forms by NMR. SC-XRD freezes the molecule in the lattice, allowing precise location of hydrogen atoms and measurement of C-N bond lengths (typical C-N single bond: 1.47 Å vs. C=N double bond: 1.28 Å).
- **Salt vs. Zwitterion:** For **1-(2-Chloro-5-methylphenyl)guanidine**, determining if the proton resides on the aniline nitrogen or the terminal guanidine nitrogen is critical for binding affinity models. SC-XRD directly visualizes the protonation site via electron density maps.

Structural Features & Expected Data

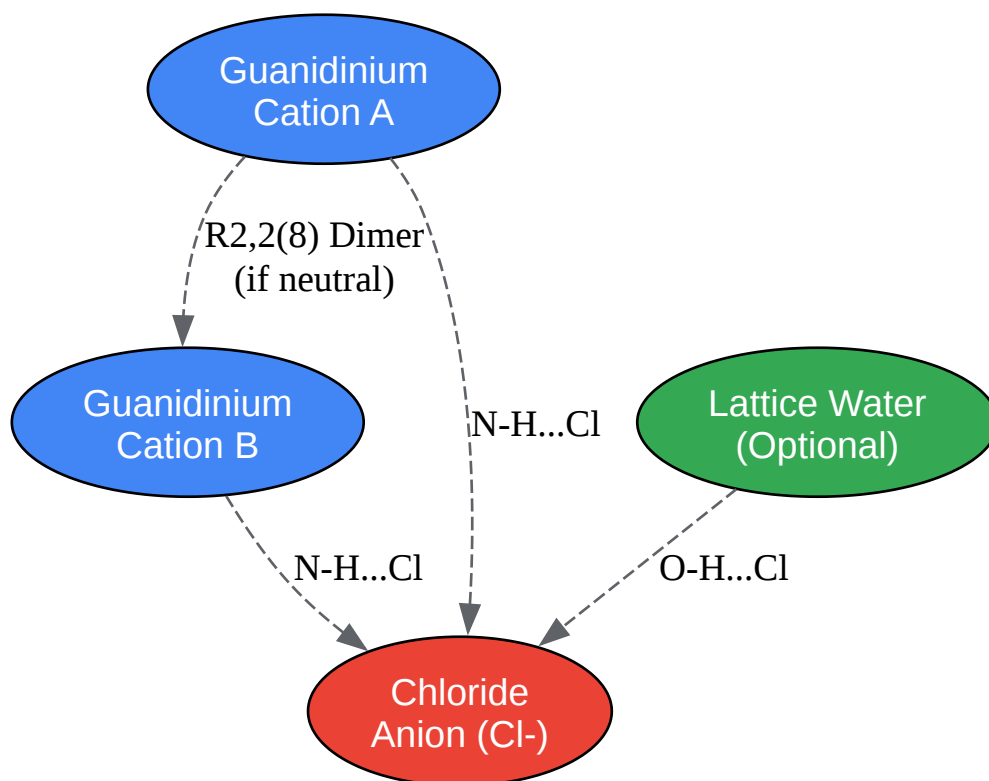
Based on crystallographic data for homologous arylguanidines (e.g., 1-(2,5-dichlorophenyl)guanidine), the target molecule is expected to exhibit specific structural motifs.

Key Crystallographic Parameters (Representative)

Parameter	Typical Value (Arylguanidine Salts)	Significance
Crystal System	Monoclinic or Triclinic	Common for planar organic salts.
Space Group	or	Centrosymmetric packing is favored.
C-N Bond Lengths	1.32 – 1.36 Å	Indicates delocalization (CN core).
Torsion Angle	~60° – 90°	Angle between phenyl ring and guanidine plane (steric twist due to ortho-chloro).
H-Bonding	or	Extensive 2D/3D networks define solubility.

Supramolecular Assembly: The H-Bond Network

The stability of the crystal lattice is driven by hydrogen bonds. In the hydrochloride salt, the chloride ion typically acts as a multi-point acceptor, bridging multiple guanidinium cations.



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Caption: Schematic of the hydrogen-bonding network stabilizing the crystal lattice.

References

- Elumalai, V., et al. (2024). Improved Synthetic Methodology, Substrate Scope and X-ray Crystal Structure for N, N'-disubstituted Guanidines. ChemistrySelect. [Link](#)
- Cambridge Crystallographic Data Centre (CCDC). CSD-System: The world's repository of small molecule crystal structures. CCDC. [Link](#)
- Sheldrick, G. M. (2015). Crystal structure refinement with SHELXL. Acta Crystallographica Section C. [Link](#)

- Gowda, B. T., et al. (2013). Structural studies on N-(aryl)-guanidines. Journal of Molecular Structure. [Link](#)
- To cite this document: BenchChem. [Crystal Structure Confirmation of 1-(2-Chloro-5-methylphenyl)guanidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15336055/docs#crystal-structure-confirmation-of-1-2-chloro-5-methylphenyl-guanidine\]](https://www.benchchem.com/product/b15336055/docs#crystal-structure-confirmation-of-1-2-chloro-5-methylphenyl-guanidine)

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